

Heptacosanoic Acid: A Technical Guide to its Role in Metabolic Pathways

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Compound of Interest

Compound Name: *Heptacosanoic acid*

Cat. No.: *B7797561*

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Introduction

Heptacosanoic acid (C27:0), a saturated very long-chain fatty acid (VLCFA), is an intriguing yet understudied molecule in the landscape of lipid metabolism. As a C27 odd-chain fatty acid, its metabolic pathways and physiological significance are of growing interest, particularly in the context of metabolic diseases where alterations in fatty acid profiles are often observed. This technical guide provides a comprehensive overview of the current understanding of **heptacosanoic acid**, focusing on its core metabolic pathways, and presents experimental methodologies for its investigation. While specific quantitative data for **heptacosanoic acid** remains limited in the scientific literature, this guide aims to equip researchers with the foundational knowledge and technical framework to advance our understanding of this unique lipid.

Chemical and Physical Properties

Heptacosanoic acid, also known as carboceric acid, is a saturated fatty acid with a 27-carbon backbone. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₂₇ H ₅₄ O ₂	--INVALID-LINK--
Molecular Weight	410.7 g/mol	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Synonyms	Carboceric acid, C27:0	--INVALID-LINK--

Natural Occurrence and Biological Significance

Heptacosanoic acid has been identified in some plant species, such as *Loranthus tanakae* and *Artemisia igniaria*^[1]. As an odd-chain fatty acid, it is also presumed to be present in trace amounts in ruminant fats and dairy products, although much of the research in this area has focused on the more abundant odd-chain fatty acid, heptadecanoic acid (C17:0).

VLCFAs are integral components of cellular lipids, including sphingolipids and glycerophospholipids. They play crucial roles in maintaining the integrity and function of biological membranes. Dysregulation of VLCFA metabolism is associated with a variety of inherited diseases, highlighting their importance in human health^{[2][3][4]}.

Metabolic Pathways

The metabolism of **heptacosanoic acid**, like other VLCFAs, involves two primary processes: biosynthesis (elongation) in the endoplasmic reticulum and degradation (beta-oxidation) primarily within peroxisomes.

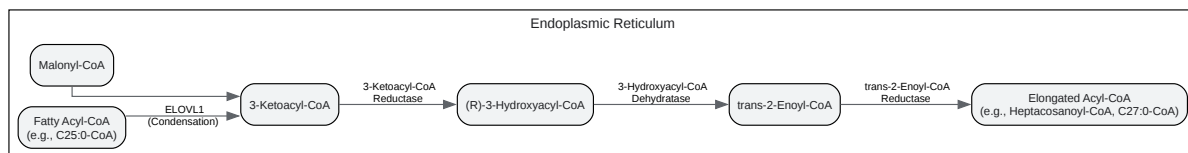
Biosynthesis of Heptacosanoic Acid

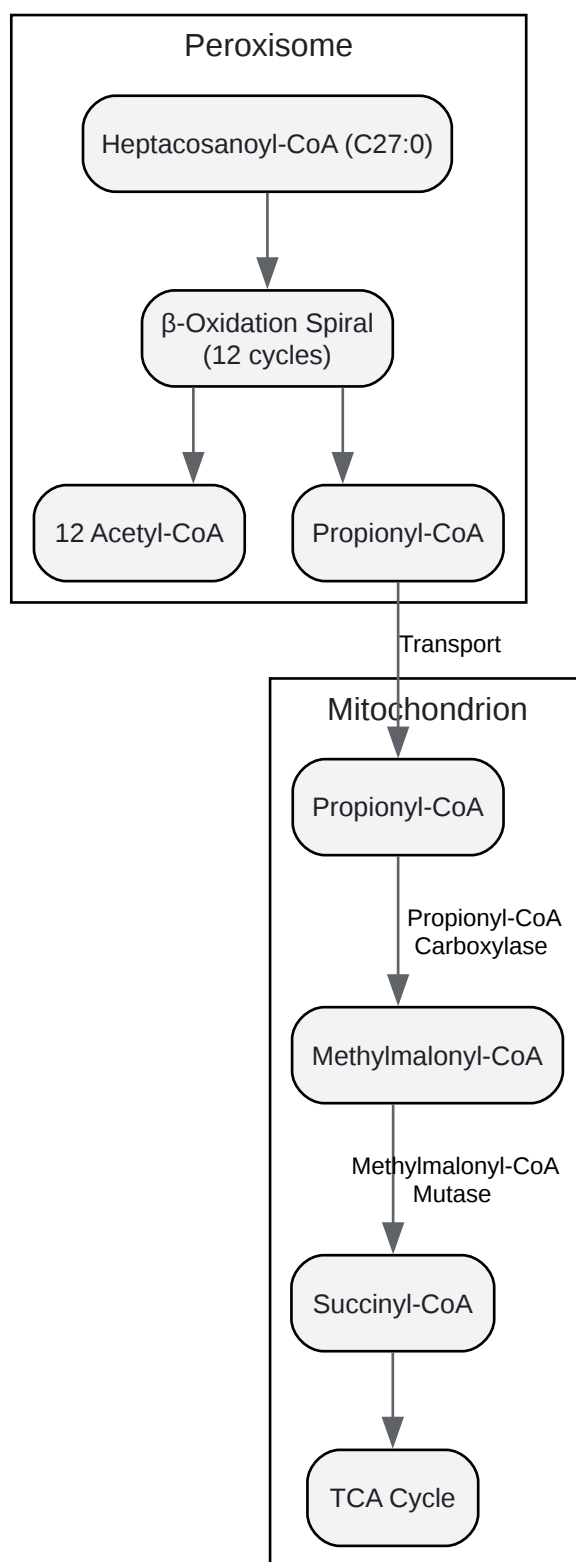
The synthesis of **heptacosanoic acid** occurs through the fatty acid elongation pathway in the endoplasmic reticulum. This process involves the sequential addition of two-carbon units from malonyl-CoA to a pre-existing fatty acyl-CoA primer. The elongation cycle consists of four key enzymatic reactions:

- Condensation: Catalyzed by fatty acid elongases (ELOVLs).
- Reduction: Catalyzed by a 3-ketoacyl-CoA reductase.

- Dehydration: Catalyzed by a 3-hydroxyacyl-CoA dehydratase.
- Second Reduction: Catalyzed by a trans-2-enoyl-CoA reductase.

Based on substrate specificity studies, ELOVL1 is the most likely elongase involved in the final steps of synthesizing very long-chain saturated fatty acids like **heptacosanoic acid**. ELOVL1 exhibits high activity towards C22:0-CoA and is also capable of elongating C24:0-CoA and C26:0-CoA[1]. The final elongation step would likely involve the addition of a two-carbon unit to pentacosanoyl-CoA (C25:0-CoA).





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